

Measuring NETosis with (Z-Ala-Ala-Ala-Ala)2Rh110: Application Notes and Protocols

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Compound of Interest

Compound Name: (Z-Ala-Ala-Ala-Ala)2Rh110

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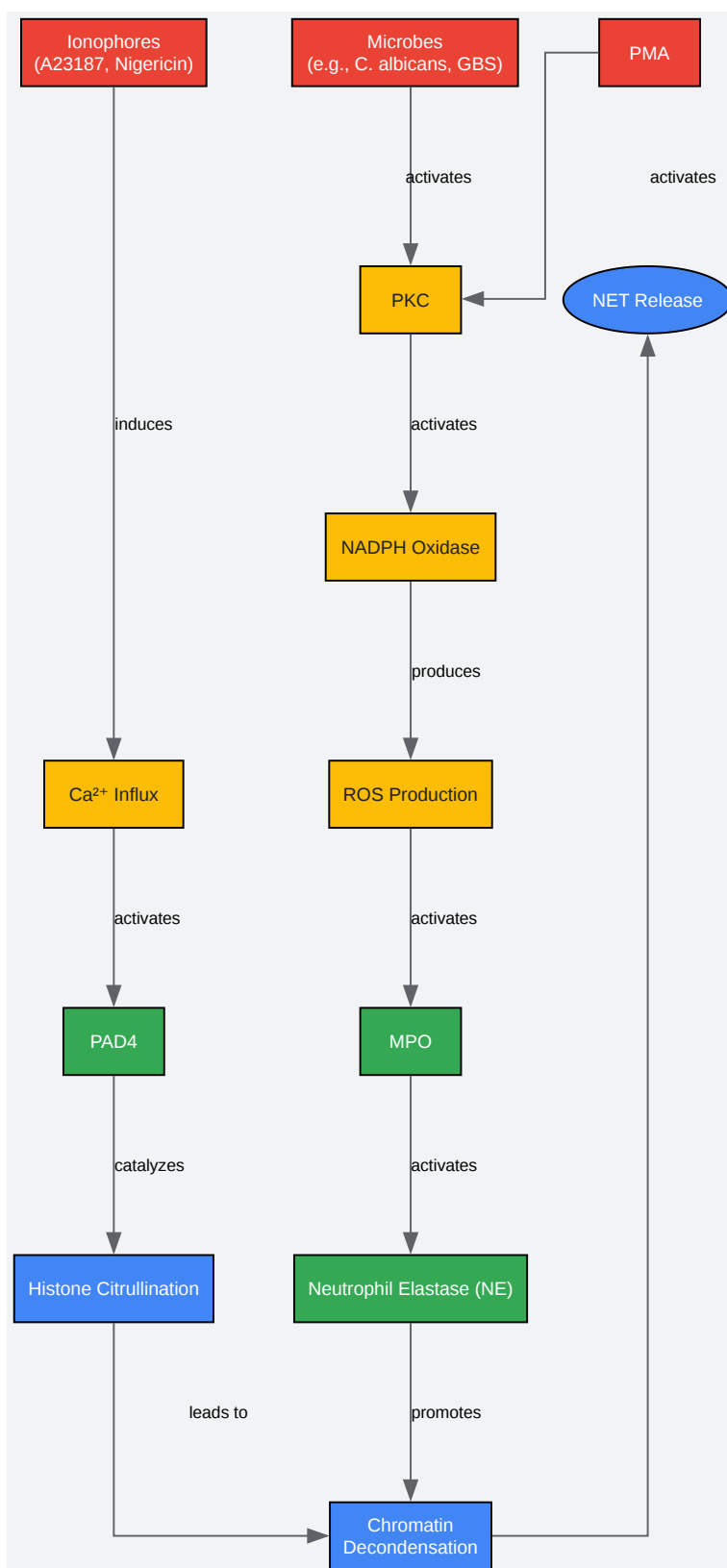
These application notes provide a detailed guide for the measurement of NETosis through the quantification of neutrophil elastase (NE) activity using the fluorogenic substrate **(Z-Ala-Ala-Ala-Ala)2Rh110**. This substrate is selectively cleaved by NE, a key enzyme released during neutrophil extracellular trap (NET) formation, to produce the highly fluorescent compound Rhodamine 110 (R110)[1][2][3][4][5][6]. This method offers a sensitive and quantitative approach to study NETosis in various experimental settings.[1][3][5][6]

Principle of the Assay

The assay is based on the enzymatic activity of neutrophil elastase released during NETosis. The substrate, **(Z-Ala-Ala-Ala-Ala)2Rh110**, is a non-fluorescent molecule that is specifically recognized and cleaved by active NE. This cleavage releases Rhodamine 110, which emits a strong fluorescent signal. The intensity of the fluorescence is directly proportional to the amount of active NE present in the sample, thus providing a quantitative measure of NETosis. Fluorescence can be measured using a fluorescence plate reader with excitation and emission wavelengths of approximately 485 nm and 525 nm, respectively[1][3][5][6].

Signaling Pathways in NETosis

NETosis is a complex biological process involving multiple signaling pathways that can be triggered by a variety of stimuli. The specific pathways activated can differ depending on the stimulus. Key pathways include the activation of Protein Kinase C (PKC), generation of Reactive Oxygen Species (ROS) by NADPH oxidase, and the involvement of enzymes like Myeloperoxidase (MPO) and Neutrophil Elastase (NE).

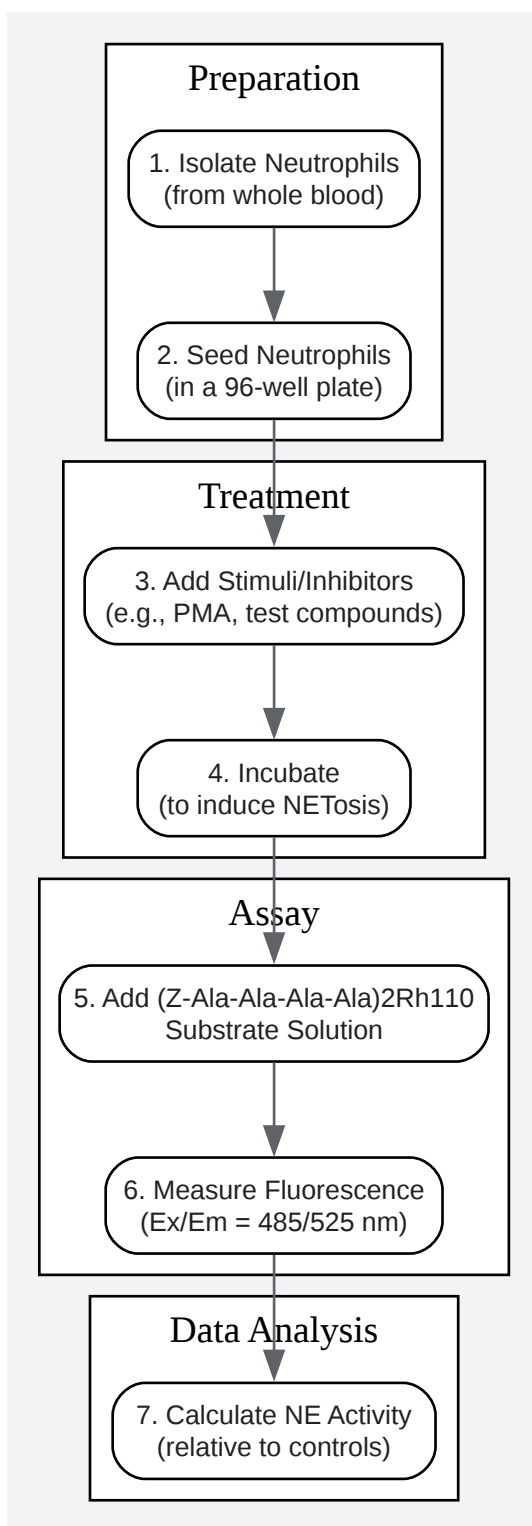


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Caption: Simplified signaling pathways of NETosis.

Experimental Workflow

The following diagram outlines the general workflow for measuring NETosis using the **(Z-Ala-Ala-Ala)2Rh110** substrate.



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Caption: General experimental workflow for NETosis measurement.

Detailed Protocols

Reagent Preparation

- **Assay Buffer:** Prepare an appropriate assay buffer as recommended by the substrate supplier. A common buffer is RPMI-1640 with 0.5% Bovine Serum Albumin (BSA). Avoid using serum that contains inhibitors of neutrophil elastase[7].
- **(Z-Ala-Ala-Ala-Ala)2Rh110 Substrate Solution:** Prepare the substrate solution immediately before use. Dissolve the substrate in a suitable solvent like DMF or DMSO to make a stock solution, which can then be diluted in the assay buffer to the final working concentration[1].
- **Stimuli and Inhibitors:** Prepare stock solutions of NETosis inducers (e.g., Phorbol 12-myristate 13-acetate - PMA) and inhibitors (e.g., Sivelestat, GW311616A) in an appropriate solvent (e.g., DMSO) at a concentration that allows for further dilution in the cell culture medium.

Neutrophil Isolation

This protocol is a general guideline for isolating human neutrophils from whole blood.

- Collect whole blood in collection tubes containing an anticoagulant (e.g., EDTA).
- Dilute the blood with an equal volume of PBS.
- Carefully layer the diluted blood over a density gradient medium (e.g., Histopaque®-1077).
- Centrifuge at 400 x g for 30 minutes at room temperature with the brake off.
- After centrifugation, aspirate and discard the upper layers, being careful not to disturb the neutrophil layer.
- Collect the neutrophil layer and transfer it to a new conical tube.
- Wash the cells with PBS and centrifuge at 250 x g for 10 minutes.

- To remove contaminating red blood cells, perform a hypotonic lysis by resuspending the cell pellet in sterile water for 30 seconds, followed by the addition of an equal volume of 1.7% NaCl solution.
- Wash the cells again with PBS.
- Resuspend the purified neutrophils in the assay buffer and determine the cell concentration using a hemocytometer or an automated cell counter.

NETosis Induction and Elastase Activity Assay

- Seed the isolated neutrophils into a black, clear-bottom 96-well plate at a density of 2×10^5 to 5×10^5 cells/well.
- If using inhibitors, pre-incubate the cells with the desired concentration of the inhibitor for 30-60 minutes at 37°C.
- Add the NETosis-inducing stimulus (e.g., PMA at a final concentration of 25-100 nM) to the appropriate wells. Include wells with unstimulated cells as a negative control.
- Incubate the plate at 37°C in a humidified incubator with 5% CO₂ for 2-4 hours to allow for NETosis to occur.
- After incubation, add the **(Z-Ala-Ala-Ala-Ala)2Rh110** substrate solution to each well to a final concentration of 10-20 µM.
- Immediately measure the fluorescence intensity using a fluorescence plate reader (Excitation/Emission = 485/525 nm). Kinetic readings can be taken every 5-10 minutes for 1-2 hours, or an endpoint reading can be taken after a defined incubation period.

Data Presentation and Analysis

The results can be expressed as Relative Fluorescence Units (RFU) or calculated as the rate of substrate cleavage (RFU/min) for kinetic assays. Data should be normalized to the unstimulated control to determine the fold-change in neutrophil elastase activity.

Table 1: Neutrophil Elastase Activity in Response to Various Stimuli

Stimulus	Concentration	Incubation Time (hours)	Neutrophil Elastase Activity (Fold Change vs. Unstimulated)	Reference
PMA	50 nM	3	5.2	[8][9]
A23187	4 μ M	3	3.8	[10]
Nigericin	15 μ M	3	4.1	[10]
Candida albicans	MOI 2	3	4.5	[10]
GBS	MOI 10	3	3.9	[10]

Table 2: Effect of Inhibitors on PMA-Induced Neutrophil Elastase Activity

Inhibitor	Concentration	Pre-incubation Time (min)	% Inhibition of NE Activity	Reference
Sivelestat	100 μ M	60	~70%	[11]
GW311616A	10 μ M	60	~85%	[12]
MeOSu-AAPV-CMK	10 μ M	30	64%	[13]

Note: The quantitative data presented in the tables are representative and may vary depending on the specific experimental conditions, including donor variability, cell density, and exact assay parameters.

Troubleshooting

- High Background Fluorescence:

- Ensure complete removal of any residual red blood cells, as they can contribute to background fluorescence.
- Wash the cells thoroughly after isolation.
- Include a "no-cell" control well containing only media and the substrate to determine the background fluorescence of the reagents.
- Low Signal:
 - Ensure neutrophils are viable and have not been activated prematurely during the isolation process.
 - Optimize the concentration of the stimulus and the incubation time for NETosis induction.
 - Confirm the correct excitation and emission wavelengths are being used on the plate reader.
- High Variability between Replicates:
 - Ensure accurate and consistent cell seeding in all wells.
 - Mix reagents thoroughly before adding them to the wells.
 - Avoid introducing bubbles into the wells when adding reagents.

By following these detailed protocols and application notes, researchers can effectively utilize the **(Z-Ala-Ala-Ala-Ala)2Rh110** substrate to quantify neutrophil elastase activity as a reliable and sensitive measure of NETosis, facilitating research in immunology, inflammation, and drug discovery.

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